

# A Technical Guide to the Melting Point of 3-Nitrophthalic Anhydride

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## Compound of Interest

Compound Name: 3-Nitrophthalic anhydride

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This document provides a comprehensive technical overview of the melting point of **3-Nitrophthalic anhydride** (CAS 641-70-3), a crucial physical property for its identification, purity assessment, and application in various synthetic processes. **3-Nitrophthalic anhydride** serves as a key intermediate in the synthesis of pharmaceuticals, dyes, and agrochemicals.[1][2] Its melting point is a fundamental parameter that ensures its quality and suitability for these high-precision applications.[3]

## Physicochemical Data of 3-Nitrophthalic Anhydride

The essential physical and chemical properties of **3-Nitrophthalic anhydride** are summarized below. The melting point is consistently reported within a narrow range, indicating its reliability as a standard for purity.

Property	Value	Source(s)
CAS Number	641-70-3	[1][3][4][5]
Molecular Formula	C <sub>8</sub> H <sub>3</sub> NO <sub>5</sub>	[1][4][5]
Molecular Weight	193.11 g/mol	[1]
Melting Point	163-165 °C	[1][3][4][6]
160-166 °C	[5]	
164 °C	[7][8]	
Appearance	White to yellow or beige crystalline powder	[2][3][5]
IUPAC Name	4-nitro-2-benzofuran-1,3-dione	[5][9]
Synonyms	4-Nitro-isobenzofuran-1,3-dione, 3-Nitrophthalic acid anhydride	[1]

## Melting Point Analysis

The melting point of a pure crystalline solid is a sharp, well-defined temperature at which the substance transitions from a solid to a liquid phase. For **3-Nitrophthalic anhydride**, the literature and supplier data consistently report a melting point range between 160°C and 166°C.[1][3][4][5][6][7][8][10] Most sources specify a narrower range of 163-165°C for material with 97-98% purity.[1][4][5]

A broadening of the melting point range or a depression in the initial melting temperature typically indicates the presence of impurities. Therefore, precise melting point determination is a critical quality control step in the manufacturing and use of this compound.

## Standard Experimental Protocol: Capillary Melting Point Determination

The following protocol outlines the standard capillary method for determining the melting point of **3-Nitrophthalic anhydride** using a modern digital apparatus.[11][12]

Objective: To accurately determine the melting point range of a solid sample of **3-Nitrophthalic anhydride**.

Apparatus & Materials:

- Digital melting point apparatus (e.g., DigiMelt, Mel-Temp)
- Glass capillary tubes (sealed at one end)
- **3-Nitrophthalic anhydride** sample (finely powdered and dry)
- Spatula
- Mortar and pestle (if sample is not already powdered)
- Safety goggles

Procedure:

- Sample Preparation:
  - Ensure the **3-Nitrophthalic anhydride** sample is completely dry and in the form of a fine powder.[\[12\]](#) If necessary, gently grind the crystals using a mortar and pestle.
  - Place a small amount of the powdered sample on a clean, dry surface.
- Capillary Tube Loading:
  - Press the open end of a capillary tube into the powder, forcing a small amount of the sample into the tube.
  - Invert the tube and tap the sealed end gently on a hard surface to compact the powder at the bottom.
  - The packed sample height should be approximately 1-2 mm.[\[13\]](#)
- Apparatus Setup & Measurement:
  - Insert the loaded capillary tube into the heating block of the melting point apparatus.[\[12\]](#)

- If the approximate melting point is unknown, perform a rapid preliminary run by setting a high heating rate (e.g., 10-20°C per minute) to get a rough estimate.[\[11\]](#)
- For an accurate measurement, set the starting temperature to approximately 10-15°C below the expected melting point (e.g., set to 150°C).
- Set the heating rate (ramp) to a slow value, typically 1-2°C per minute, to ensure thermal equilibrium.[\[11\]](#)
- Begin heating and observe the sample through the viewing lens.
- Data Recording:
  - Record the temperature at which the first drop of liquid appears (T1).
  - Continue heating and record the temperature at which the entire sample has completely melted into a clear liquid (T2).
  - The melting point is reported as the range from T1 to T2.
- Post-Measurement:
  - Allow the apparatus to cool.
  - Dispose of the used capillary tube in the designated glass waste container.
  - For highest accuracy, repeat the determination with two more samples and average the results.

## Logical Workflow for Melting Point Determination

The process of determining a melting point follows a clear and logical sequence, from sample preparation to the final analysis. This workflow is crucial for obtaining reproducible and accurate results.



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Caption: Workflow for Melting Point Determination.

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